

Essential Safety and Disposal Protocols for SKA-111

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Compound of Interest

Compound Name: SKA-111

Cat. No.: B15585319

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **SKA-111**, a selective activator of the KCa3.1 potassium channel. While a specific Safety Data Sheet (SDS) for **SKA-111** is not publicly available, the following procedures are based on general best practices for the disposal of research-grade chemicals and information from the SDS of structurally similar compounds.

Core Safety and Disposal Parameters

It is crucial to treat **SKA-111** as a potentially hazardous substance. The following table summarizes key information and recommended practices.

Parameter	Information / Recommended Practice	Source/Rationale
Chemical Name	5-methylnaphtho[1,2-d]thiazol-2-amine	IUPAC Name
CAS Number	1369170-24-0	Chemical Abstract Service Registry Number
Molecular Formula	C12H10N2S	---
Appearance	Solid powder	MedKoo Biosciences[1]
Storage	Short term (days to weeks): 0 - 4°C, Dry, dark. Long term (months to years): -20°C.	MedKoo Biosciences[1]
Personal Protective Equipment (PPE)	Safety glasses, chemical-resistant gloves (e.g., nitrile), lab coat.	General laboratory safety protocols.
Spill Management	Sweep up solid material, avoiding dust generation. Place in a suitable, labeled container for disposal.	Based on SDS for similar compounds.
Disposal Container	A designated, sealed, and clearly labeled hazardous waste container.	General laboratory waste guidelines.[1][2]
Waste Classification	Should be considered a chemical hazardous waste. Classification should be confirmed with your institution's Environmental Health and Safety (EHS) department.	General laboratory waste guidelines.[1][2]

Step-by-Step Disposal Protocol

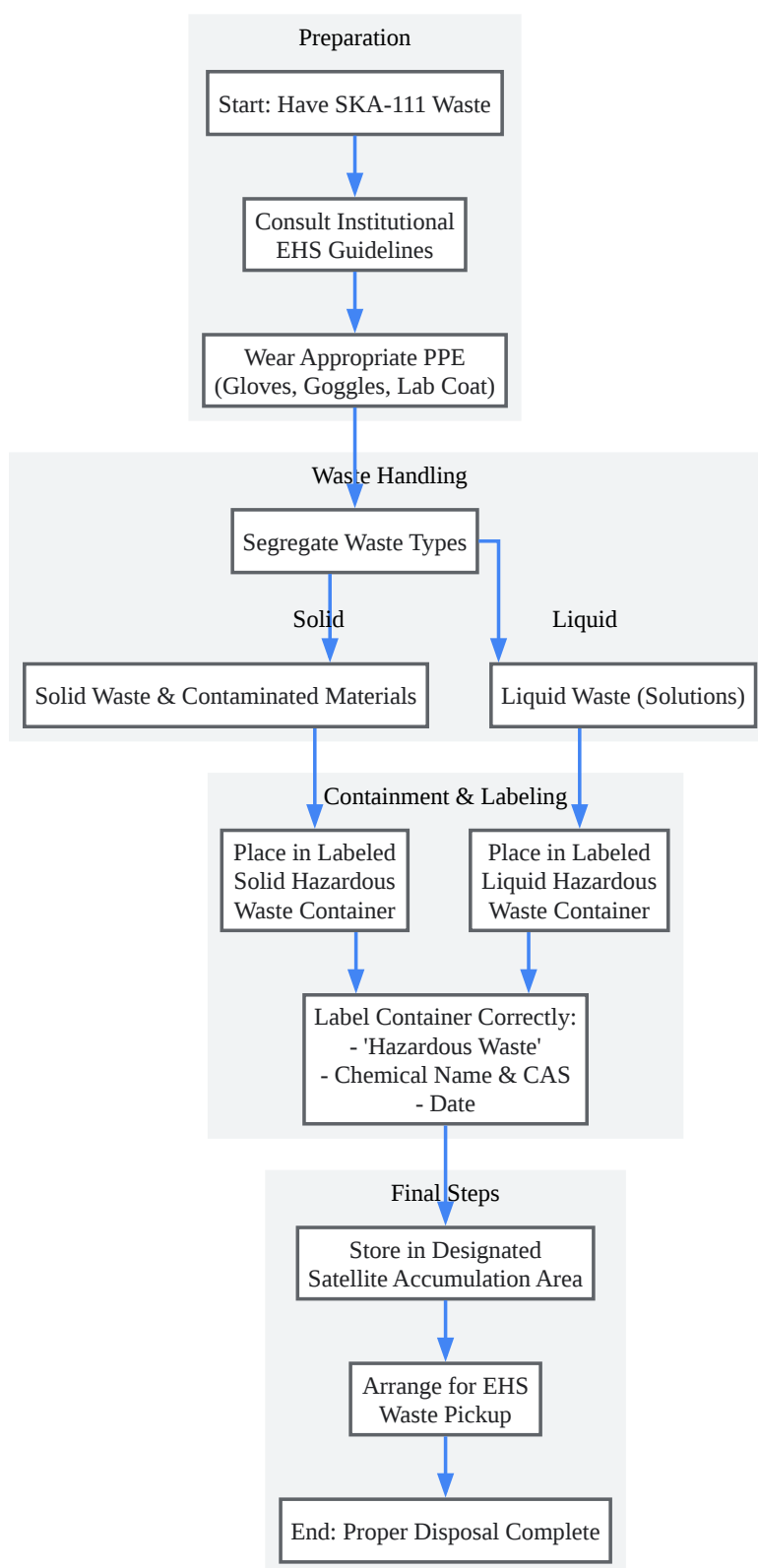
Adherence to a standardized disposal workflow is critical for safety and regulatory compliance.

- Consult Institutional Guidelines: Before initiating any disposal procedure, consult your institution's specific chemical hygiene plan and hazardous waste management guidelines.^[3] Your Environmental Health and Safety (EHS) department is the primary resource for guidance.
- Wear Appropriate PPE: Always wear the recommended personal protective equipment, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **SKA-111** waste.
- Prepare for Disposal:
 - Solid Waste: Carefully sweep any remaining solid **SKA-111** into a designated hazardous waste container. Minimize dust formation during this process.
 - Contaminated Materials: Any materials that have come into contact with **SKA-111**, such as pipette tips, weigh boats, and contaminated gloves, should be placed in the same designated hazardous waste container.
 - Solutions: Solutions containing **SKA-111** should be collected in a separate, compatible, and clearly labeled liquid hazardous waste container. Do not pour solutions down the drain.^[1]
- Labeling Waste Containers:
 - Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**SKA-111** (5-methylnaphtho[1,2-d]thiazol-2-amine)".^[1]
 - Include the approximate concentration and quantity of the waste.
 - Note the date when the waste was first added to the container.
- Storage of Waste:
 - Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is secure and away from incompatible materials.

- Arrange for Pickup: Contact your institution's EHS or hazardous waste management department to schedule a pickup for the full waste container.[\[3\]](#)[\[4\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **SKA-111**.



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References

- [1. Hazardous Waste Disposal Guide: Research Safety - Northwestern University \[researchsafety.northwestern.edu\]](#)
- [2. Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](#)
- [3. mtu.edu \[mtu.edu\]](#)
- [4. Chemical Waste | Environmental Health and Safety - Office of the Vice President for Research | The University of Iowa \[ehs.research.uiowa.edu\]](#)
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